

An In-depth Technical Guide to Ohchinin: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Ohchinin*

Cat. No.: *B1157707*

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Introduction

Ohchinin is a naturally occurring limonoid, a class of highly oxygenated triterpenoid compounds.[1] Isolated from the fruit of the Chinaberry tree (*Melia azedarach*), **Ohchinin** is part of a complex mixture of bioactive molecules produced by this plant.[1] Limonoids, in general, are known for a wide array of biological activities, and as such, **Ohchinin** represents a molecule of significant interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Ohchinin**, supported by experimental details where available.

Chemical Structure and Identification

Ohchinin possesses a complex, polycyclic structure characteristic of limonoids. Its chemical identity is well-established through various spectroscopic and analytical techniques.

The definitive structure of **Ohchinin** features multiple stereocenters, contributing to its molecular complexity. The systematic IUPAC name for **Ohchinin** is [(1R,2S,4R,6R,9R,10R,11R,12S,14R,15R,18R)-6-(furan-3-yl)-14-hydroxy-10-(2-methoxy-2-oxoethyl)-7,9,11,15-tetramethyl-3,17-dioxapentacyclo[9.6.1.02,9.04,8.015,18]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate.[2]

Table 1: Chemical Identifiers for **Ohchinin**

Identifier	Value	Reference(s)
CAS Number	67023-80-7	[2] [3]
Molecular Formula	C ₃₆ H ₄₂ O ₈	[2] [3]
Molecular Weight	602.7 g/mol	[2]
IUPAC Name	[(1R,2S,4R,6R,9R,10R,11R,12S,14R,15R,18R)-6-(furan-3-yl)-14-hydroxy-10-(2-methoxy-2-oxoethyl)-7,9,11,15-tetramethyl-3,17-dioxapentacyclo[9.6.1.02,9.04,8.015,18]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate	[2]
SMILES	<chem>CC1=C2--INVALID-LINK--O[C@H]4[C@@]2(--INVALID-LINK--C)O)OC(=O)/C=C/C7=CC=CC=C7)C">C@@HCC(=O)OC)C</chem>	[3]

Physicochemical Properties

The physicochemical properties of **Ohchinin** are crucial for its handling, formulation, and pharmacokinetic profiling. While comprehensive experimental data is limited, some key properties have been reported or calculated.

Table 2: Physicochemical Properties of **Ohchinin**

Property	Value	Reference(s)
Physical State	Solid (assumed)	
Solubility	Soluble in DMSO	[4]
Storage	Short term at 0°C, long term at -20°C, desiccated	[4]

Spectroscopic Data

The structural elucidation of **Ohchinin** has been primarily achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 3: Spectroscopic Data for **Ohchinin**

Technique	Data Highlights	Reference(s)
¹³ C NMR	Data available on PubChem	[2]
Mass Spectrometry	GC-MS data available on PubChem	[2]

Detailed spectral data and assignments are available through the referenced databases.

Biological Activity and Potential Applications

While specific studies on the biological activity of isolated **Ohchinin** are not extensively available in the public domain, the well-documented bioactivities of other limonoids from *Melia azedarach* provide a strong basis for predicting its potential therapeutic and agrochemical applications. Limonoids from this plant are particularly noted for their insecticidal and cytotoxic properties.

Insecticidal Activity

Limonoids are a well-established class of insecticidal natural products. It is highly probable that **Ohchinin** contributes to the overall insecticidal activity of *Melia azedarach* extracts. The

mechanism of action for insecticidal limonoids often involves antifeedant effects, growth disruption, and direct toxicity.

Cytotoxic Activity

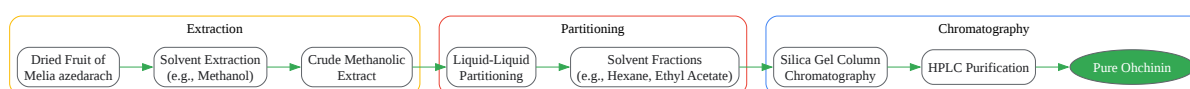
Many limonoids have demonstrated significant cytotoxic effects against various cancer cell lines. This activity is a key area of interest for the development of new anticancer agents. The complex structure of **Ohchinin** presents multiple pharmacophores that could interact with biological targets relevant to cancer pathology.

Experimental Protocols

The following sections detail generalized experimental protocols relevant to the study of **Ohchinin**, from its isolation to the evaluation of its biological activities.

Isolation of Ohchinin from *Melia azedarach*

A general workflow for the isolation of limonoids like **Ohchinin** from plant material is depicted below. This process typically involves extraction, partitioning, and chromatographic separation.



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Figure 1. General workflow for the isolation of **Ohchinin**.

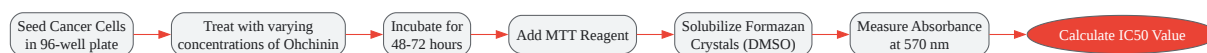
Methodology:

- **Extraction:** Dried and powdered fruit material of *Melia azedarach* is subjected to exhaustive extraction with a polar solvent such as methanol at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.

- **Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Limonoids like **Ohchinin** are typically enriched in the ethyl acetate fraction.
- **Chromatographic Separation:** The enriched fraction is subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate). Fractions are monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Ohchinin** are further purified by High-Performance Liquid Chromatography (HPLC), often using a reversed-phase column, to yield the pure compound.

Cytotoxicity Assay

The potential cytotoxic activity of **Ohchinin** can be evaluated against a panel of human cancer cell lines using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.



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Figure 2. Workflow for a typical cytotoxicity assay.

Methodology:

- **Cell Culture:** Human cancer cell lines are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Treatment:** The cells are then treated with various concentrations of **Ohchinin** (typically in a logarithmic series) dissolved in a suitable solvent (e.g., DMSO, with the final concentration not exceeding 0.1%). Control wells receive the solvent alone.

- **Incubation:** The plates are incubated for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- **MTT Assay:** After incubation, the medium is replaced with fresh medium containing MTT. The plates are incubated for another 4 hours, during which viable cells metabolize MTT into purple formazan crystals.
- **Solubilization and Measurement:** The formazan crystals are dissolved in a solubilization solution (e.g., DMSO), and the absorbance is measured using a microplate reader at a wavelength of 570 nm.
- **Data Analysis:** The percentage of cell viability is calculated relative to the control, and the IC₅₀ (the concentration of the compound that inhibits 50% of cell growth) is determined from the dose-response curve.

Signaling Pathways

The specific signaling pathways modulated by **Ohchinin** have not yet been elucidated. However, based on the known mechanisms of other cytotoxic natural products, potential pathways that could be affected by **Ohchinin** include those involved in apoptosis, cell cycle regulation, and cellular stress responses. Further research is required to identify the precise molecular targets and mechanisms of action of **Ohchinin**.

Conclusion

Ohchinin is a complex limonoid with a chemical structure that suggests significant potential for biological activity. While specific experimental data on its properties and bioactivities are still emerging, its origin from *Melia azedarach*, a plant rich in insecticidal and cytotoxic compounds, points towards promising avenues for future research. The protocols outlined in this guide provide a framework for the further investigation of **Ohchinin**, which may lead to the development of new therapeutic agents or agrochemicals. The detailed structural and physicochemical information presented here serves as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug development.

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References

- 1. researchgate.net [researchgate.net]
- 2. A high-throughput assay for screening natural products that boost NK cell-mediated killing of cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Larvicidal Activity of Citrus Limonoids against Aedes albopictus Larvae - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
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